

Oblimersen sequence and structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Oblimersen*

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An In-depth Technical Guide to **Oblimersen**: Sequence, Structure, and Core Function For Researchers, Scientists, and Drug Development Professionals

Introduction

Oblimersen (tradename Genasense®, also known as G3139) is a synthetic antisense oligodeoxynucleotide designed as a targeted therapy for various cancers.[1] It is an 18-mer phosphorothioate DNA oligonucleotide specifically engineered to be complementary to the first six codons of the human bcl-2 messenger RNA (mRNA).[2][3][4][5] The Bcl-2 protein is a potent inhibitor of apoptosis (programmed cell death), and its overexpression is a common feature in many malignancies, contributing to tumor cell survival and resistance to conventional cancer therapies.[4][6][7][8] By inhibiting the production of the Bcl-2 protein, **Oblimersen** aims to restore the natural apoptotic process in cancer cells, thereby increasing their sensitivity to cytotoxic chemotherapy.[1][6][8]

Sequence and Chemical Structure

Oblimersen is a modified, single-strand piece of DNA. Its structure is defined by its specific nucleotide sequence and a key chemical modification to its backbone.

Nucleotide Sequence: The sequence of **Oblimersen** is: 5'-TCTCCCAGCGTGCGCCAT-3'[3][9]

This 18-base sequence is precisely complementary to the initiation codon region of the Bcl-2 mRNA, allowing it to bind specifically to its target.[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)

Chemical Structure: To enhance its stability and protect it from degradation by cellular enzymes (nucleases), **Oblimersen** features a phosphorothioate backbone.[\[2\]](#)[\[7\]](#) In this modification, a non-bridging oxygen atom in the phosphate group of the DNA backbone is replaced by a sulfur atom. This modification does not interfere with the molecule's ability to hybridize with its target mRNA.

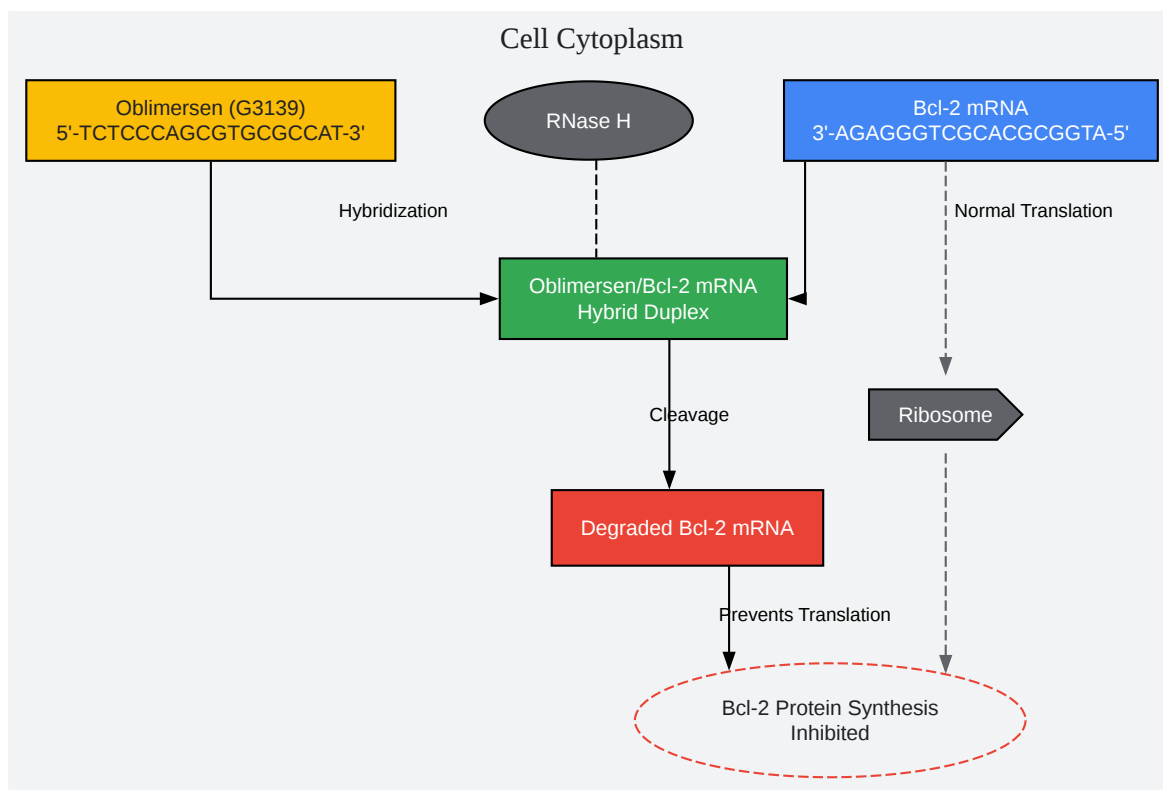
Property	Value
Chemical Formula	C172H221N62O91P17S17
Molar Mass	5684.58 g·mol ⁻¹
Backbone	Phosphorothioate
Length	18-mer oligonucleotide
Synonyms	Genasense, G3139, Augmerosen

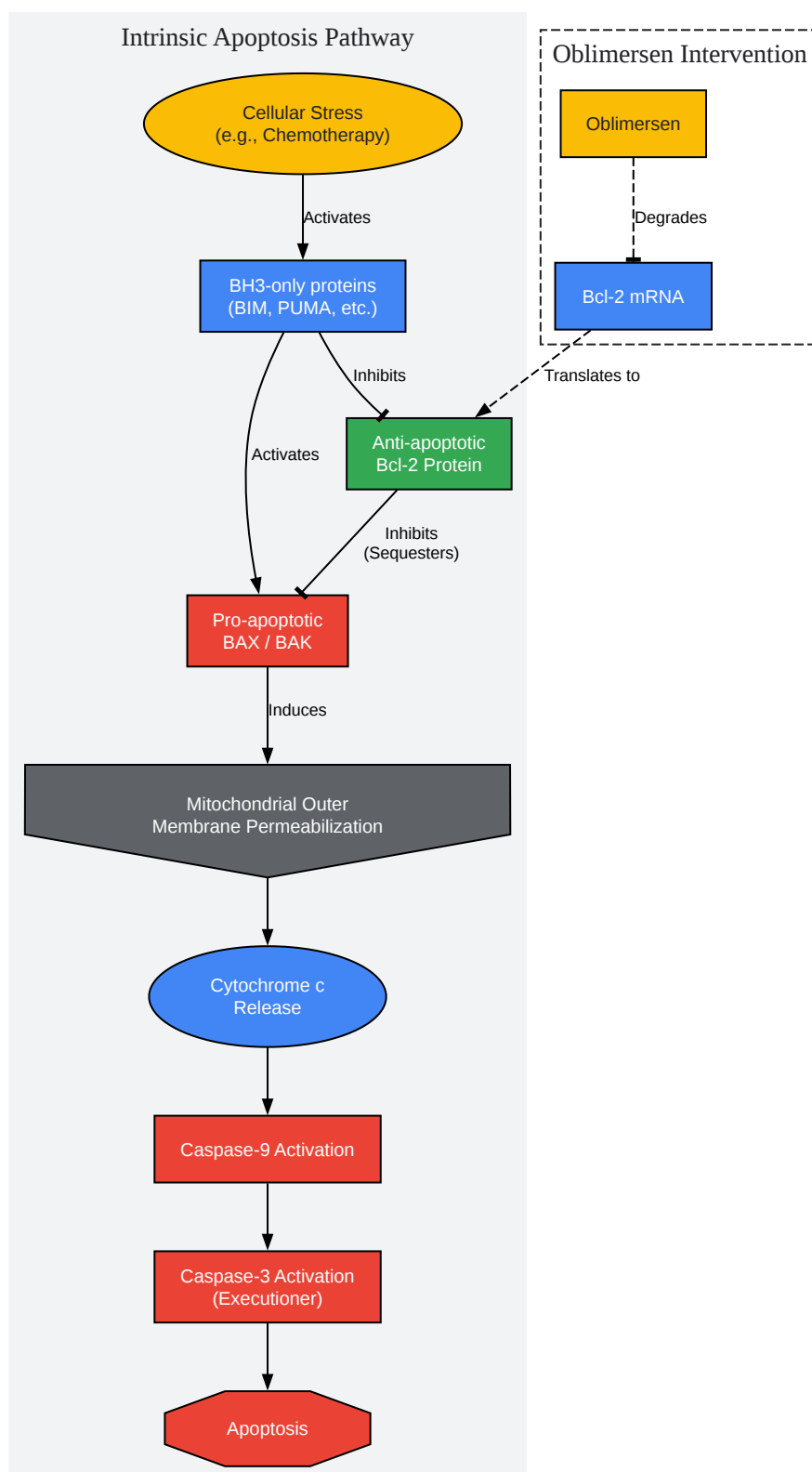
Mechanism of Action

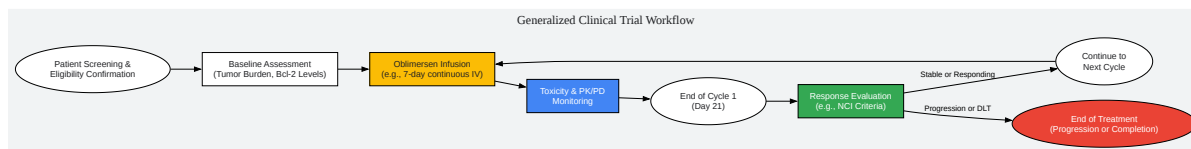
The primary mechanism of action for **Oblimersen** is to function as an antisense inhibitor of Bcl-2 protein synthesis.

- Hybridization: **Oblimersen** enters the cell and the nucleus, where it binds to the complementary sequence on the Bcl-2 mRNA.[\[7\]](#)
- RNase H Activation: The resulting DNA-RNA hybrid is recognized by the cellular enzyme RNase H.
- mRNA Degradation: RNase H cleaves the Bcl-2 mRNA strand of the hybrid, effectively destroying the template for protein synthesis.[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Inhibition of Translation: With the degradation of the Bcl-2 mRNA, the translation of the Bcl-2 protein is significantly reduced.[\[4\]](#)[\[8\]](#)

- Induction of Apoptosis: The decrease in the anti-apoptotic Bcl-2 protein shifts the cellular balance, favoring the action of pro-apoptotic proteins, which leads to the initiation of programmed cell death.[\[10\]](#)







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- To cite this document: BenchChem. [Oblimersen sequence and structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15580860/docs#oblimersen-sequence-and-structure\]](https://www.benchchem.com/product/b15580860/docs#oblimersen-sequence-and-structure)

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